

2-Amino-3,5-dichloropyridine solubility in organic solvents

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Compound of Interest

Compound Name: 2-Amino-3,5-dichloropyridine

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An In-Depth Technical Guide to the Solubility of **2-Amino-3,5-dichloropyridine** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Amino-3,5-dichloropyridine is a pivotal intermediate in the synthesis of pharmaceuticals and agrochemicals. A thorough understanding of its solubility in various organic solvents is fundamental for optimizing reaction conditions, developing purification strategies, and formulating final products. This technical guide provides a comprehensive overview of the known solubility characteristics of **2-Amino-3,5-dichloropyridine**, detailed experimental protocols for solubility determination, and visual representations of the methodologies. While quantitative public data is limited, this guide equips researchers with the necessary information to assess solubility in their specific solvent systems.

Introduction

2-Amino-3,5-dichloropyridine (CAS No: 4214-74-8) is a crystalline solid with a melting point in the range of 81-83 °C.^[1] Its molecular structure, featuring an amino group and two chlorine atoms on a pyridine ring, dictates its polarity and, consequently, its solubility behavior. While it is reported to be insoluble in water, its solubility in organic solvents is critical for its application in organic synthesis.^{[1][2]} This document aims to collate the available qualitative solubility information and provide a robust framework for its quantitative determination.

Solubility Data

Quantitative solubility data for **2-Amino-3,5-dichloropyridine** in a range of organic solvents is not extensively available in published literature. However, based on its use in synthesis and recrystallization processes described in patents and chemical literature, a qualitative understanding of its solubility can be inferred. The compound demonstrates solubility in a variety of polar and non-polar organic solvents, which are essential for its role as a reactant and for its purification.

Table 1: Qualitative Solubility of 2-Amino-3,5-dichloropyridine in Various Organic Solvents

Organic Solvent	Qualitative Solubility	Rationale/Source
N,N-Dimethylformamide (DMF)	Soluble	Used as a solvent in synthesis reactions. [2]
Methanol	Soluble	Used as a co-solvent in synthesis. [2]
Ethanol	Soluble	Employed as a recrystallization solvent, indicating good solubility at elevated temperatures and lower solubility at room temperature. [2]
Ethyl Acetate	Soluble	Utilized as a recrystallization solvent. [2]
Propyl Alcohol	Soluble	Mentioned as a reaction solvent. [2]
Dichloromethane	Soluble	A common solvent for organic compounds of similar polarity.
n-Hexane	Sparingly Soluble/Insoluble	Often used as an anti-solvent in recrystallization, suggesting low solubility.

Note: This table is based on inferences from procedural descriptions in synthetic chemistry literature. For precise quantitative data, experimental determination is strongly recommended.

Experimental Protocols for Solubility Determination

To address the lack of quantitative data, this section provides detailed methodologies for determining the solubility of **2-Amino-3,5-dichloropyridine** in organic solvents. The following protocols are standard methods in the field.

Isothermal Shake-Flask Method

This gravimetric method is a reliable technique for determining equilibrium solubility.

Objective: To determine the saturation solubility of **2-Amino-3,5-dichloropyridine** in a selected organic solvent at a constant temperature.

Materials:

- **2-Amino-3,5-dichloropyridine** (high purity)
- Selected organic solvent (analytical grade)
- Temperature-controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Vials with screw caps
- Oven

Procedure:

- Preparation of Saturated Solution: Add an excess amount of solid **2-Amino-3,5-dichloropyridine** to a vial containing a known volume or mass of the organic solvent. The presence of undissolved solid is essential to ensure saturation.

- Equilibration: Seal the vials and place them in a temperature-controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient time (typically 24-72 hours) to ensure that equilibrium is reached.
- Phase Separation: Allow the vials to stand undisturbed at the set temperature for a period to allow the excess solid to settle.
- Sampling: Carefully withdraw a known volume of the clear supernatant using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation or dissolution. Immediately filter the solution using a syringe filter into a pre-weighed vial.
- Solvent Evaporation: Weigh the vial with the filtered solution. Evaporate the solvent from the vial in a fume hood, followed by drying in an oven at a temperature below the melting point of the solute until a constant weight is achieved.
- Calculation: The mass of the dissolved **2-Amino-3,5-dichloropyridine** is determined by subtracting the weight of the empty vial from the final weight of the vial with the dried residue. The solubility can then be expressed in various units such as g/100 mL, mg/mL, or mol/L.

Analytical Method using UV-Vis Spectroscopy or HPLC

This method is suitable for lower solubilities and when a rapid analysis is required.

Objective: To determine the concentration of a saturated solution of **2-Amino-3,5-dichloropyridine** using an analytical instrument.

Materials:

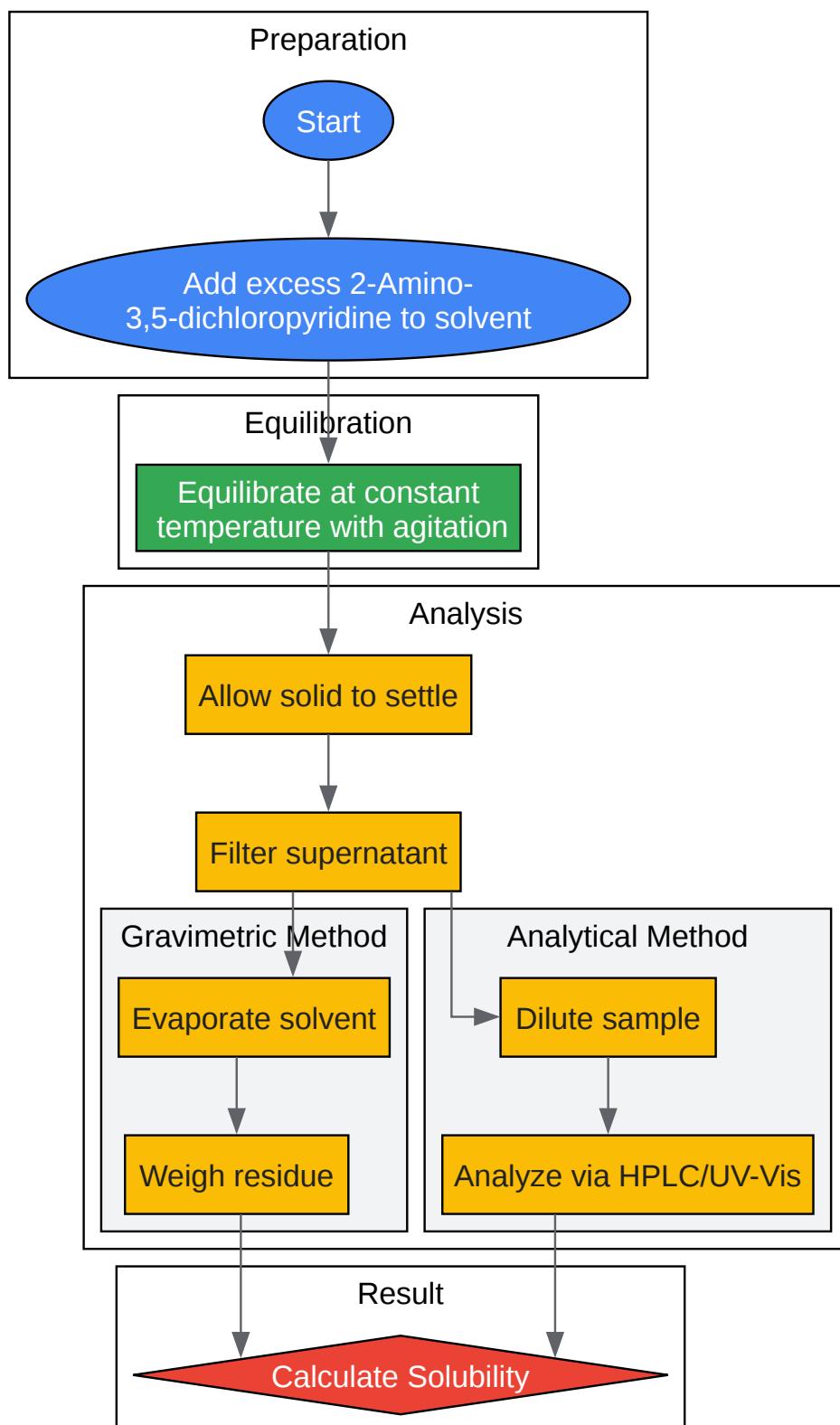
- Same as for the isothermal shake-flask method.
- UV-Vis Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system.
- Volumetric flasks and pipettes.

Procedure:

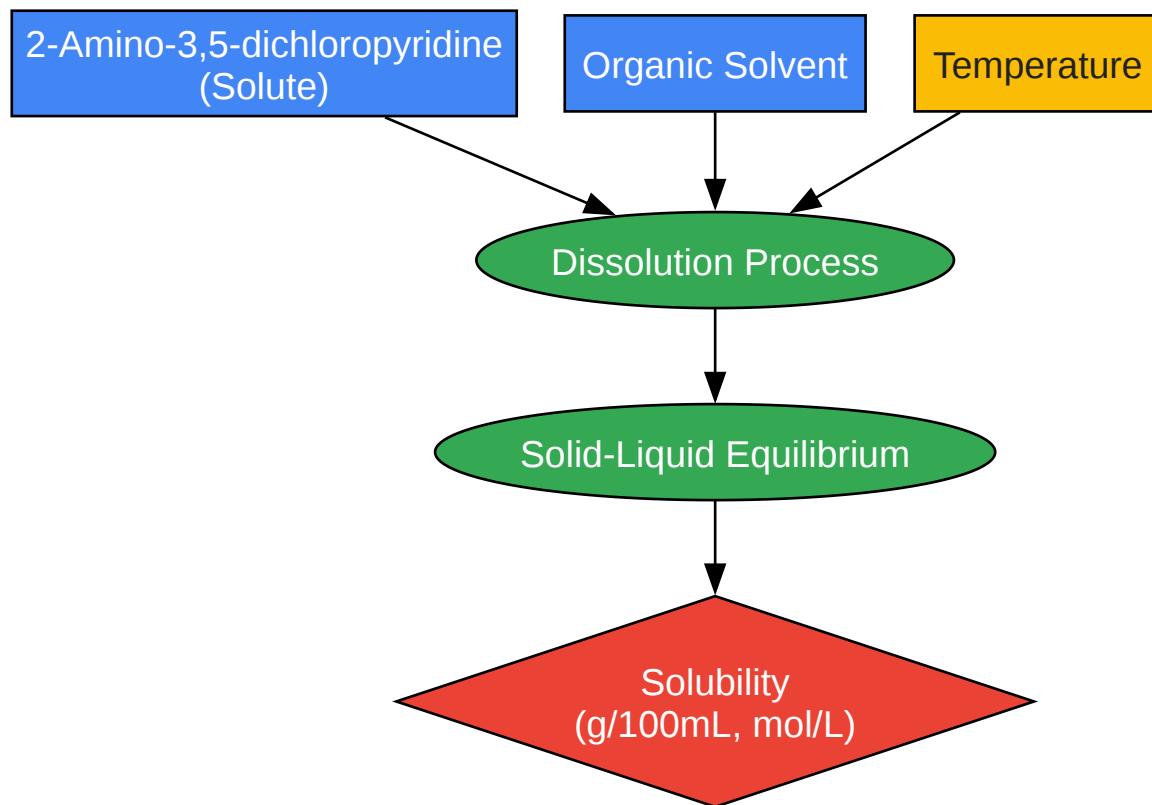
- Preparation of Saturated Solution and Sampling: Follow steps 1-4 of the Isothermal Shake-Flask Method.
- Dilution: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Calibration Curve: Prepare a series of standard solutions of **2-Amino-3,5-dichloropyridine** of known concentrations in the chosen solvent. Measure the absorbance (UV-Vis) or peak area (HPLC) for each standard to construct a calibration curve.
- Sample Analysis: Analyze the diluted sample solution using the same analytical method and conditions as the standards.
- Calculation: Determine the concentration of the diluted sample from the calibration curve. Calculate the original concentration of the saturated solution by applying the dilution factor.

Visualizations

To aid in the understanding of the experimental process, the following diagrams illustrate the workflow for solubility determination.

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Caption: Experimental workflow for determining the solubility of **2-Amino-3,5-dichloropyridine**.



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Caption: Logical relationship of factors influencing the final solubility measurement.

Conclusion

While quantitative solubility data for **2-Amino-3,5-dichloropyridine** in organic solvents is not readily available in the public domain, its qualitative behavior can be inferred from its synthetic and purification procedures. This guide provides robust and detailed experimental protocols that can be readily implemented by researchers to obtain precise quantitative solubility data. The provided workflows and diagrams serve as a clear visual aid for the experimental process. Accurate solubility data is indispensable for the efficient and scalable use of **2-Amino-3,5-dichloropyridine** in research and industrial applications.

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